

4-Butoxybenzaldehyde: A Technical Examination of its Origins and Properties

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Compound of Interest

Compound Name: **4-Butoxybenzaldehyde**

Cat. No.: **B1265825**

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide addresses the natural occurrence of **4-Butoxybenzaldehyde**. Extensive investigation of scientific literature and chemical databases reveals no definitive evidence of **4-Butoxybenzaldehyde** as a naturally occurring compound in plants, fungi, insects, or other organisms. It is primarily recognized as a synthetic aromatic aldehyde. This document provides a comprehensive overview of the chemical and physical properties of **4-Butoxybenzaldehyde**, alongside a discussion of the natural occurrence of its parent compound, benzaldehyde, and other related derivatives. Furthermore, this guide presents a general experimental workflow for the isolation and identification of natural products, which can be applied to the study of benzaldehydes and other aromatic compounds from natural sources.

Natural Occurrence: An Absence of Evidence

Despite extensive searches of chemical and biological databases, no peer-reviewed scientific literature has been identified that reports the isolation of **4-Butoxybenzaldehyde** from a natural source. This strongly suggests that **4-Butoxybenzaldehyde** is not a known natural product and is instead a compound of synthetic origin.

In contrast, the parent compound, benzaldehyde, is a well-documented natural product. It is widely distributed in the plant kingdom, often as a component of glycosides. For instance, it is famously found in bitter almonds, as well as in the seeds of apricots, cherries, and peaches.[\[1\]](#)

[2][3][4] Benzaldehyde also contributes to the scent of certain fungi, such as the oyster mushroom (*Pleurotus ostreatus*)[3].

Furthermore, various other benzaldehyde derivatives have been isolated from natural sources, particularly from fungi. These include compounds such as 4-(furan-3-yl)benzaldehyde and 4-(5-oxotetrahydrofuran-3-yl)benzaldehyde from the Basidiomycete *Sarcodontia crocea*, and other derivatives from marine-derived fungi like *Penicillium sclerotiorum*.[5][6][7]

Physicochemical Properties of 4-Butoxybenzaldehyde

While not found in nature, **4-Butoxybenzaldehyde** is a commercially available compound with well-defined chemical and physical properties. This information is crucial for its use in research and development, particularly in the synthesis of other organic molecules. A summary of its key properties is presented in Table 1.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₁₄ O ₂	[8][9][10]
Molecular Weight	178.23 g/mol	[9][11]
CAS Number	5736-88-9	[8][9][10][11]
Appearance	Colorless to pale yellow liquid	[8]
Odor	Characteristic aromatic odor	[8]
Boiling Point	285 °C	[10][11]
Density	1.031 g/mL at 25 °C	[10][11]
Refractive Index	n _{20/D} 1.539	[11]
Solubility	Moderately soluble in water; more soluble in organic solvents like ethanol and ether.	[8]

Synthesis of 4-Butoxybenzaldehyde

4-Butoxybenzaldehyde is typically synthesized in the laboratory. A common method involves the Williamson ether synthesis, where p-hydroxybenzaldehyde is reacted with a butyl halide, such as 1-bromobutane, in the presence of a base like potassium carbonate.

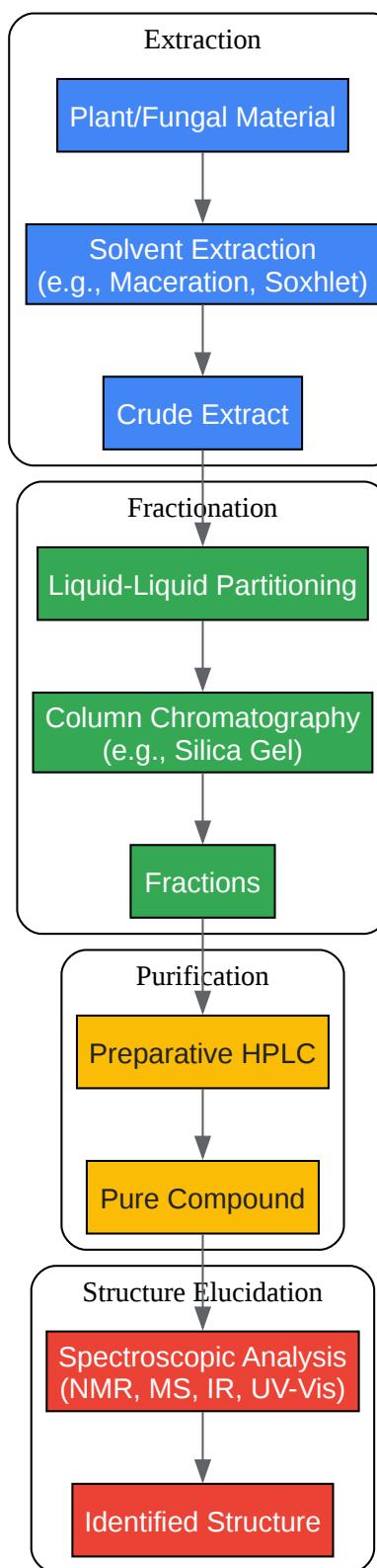
A representative synthetic protocol is as follows:

- p-Hydroxybenzaldehyde and 1-bromobutane are dissolved in a suitable solvent, such as N,N-dimethylformamide (DMF).
- Anhydrous potassium carbonate is added to the mixture.
- The reaction mixture is heated and stirred for several hours.
- After the reaction is complete, the mixture is cooled, and the product is extracted using an organic solvent.
- The crude product is then purified, typically by silica gel column chromatography, to yield pure **4-butoxybenzaldehyde**.[\[12\]](#)

Illustrative Experimental Protocols for Natural Product Research

For researchers interested in the isolation and identification of naturally occurring benzaldehydes or other aromatic compounds, a general experimental workflow is provided below. This protocol is illustrative and would require optimization based on the specific natural source and target compound.

4.1. General Workflow for Isolation and Identification

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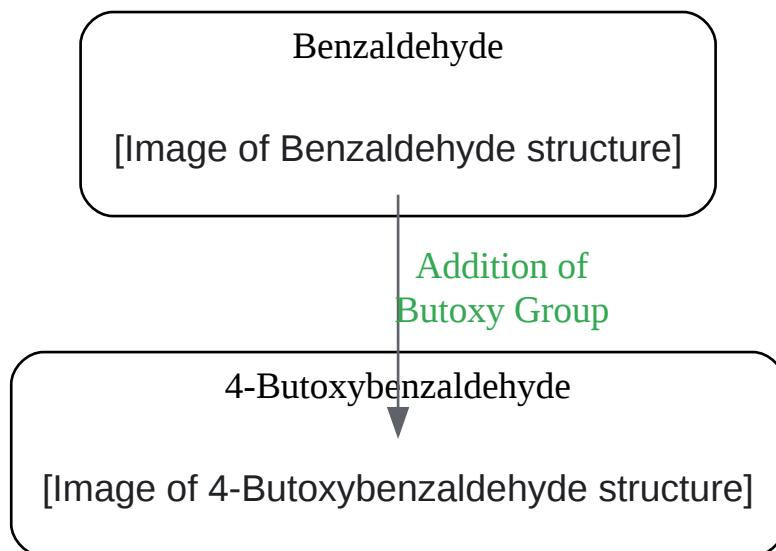
Caption: Generalized workflow for the isolation and identification of a natural product.

4.2. Detailed Methodologies

- Extraction: The dried and powdered source material (e.g., plant leaves, fungal mycelia) is extracted with a series of solvents of increasing polarity, such as hexane, ethyl acetate, and methanol. This can be achieved through methods like maceration, Soxhlet extraction, or ultrasound-assisted extraction.
- Fractionation: The crude extract is then subjected to fractionation to separate compounds based on their polarity. Liquid-liquid partitioning between immiscible solvents (e.g., hexane and methanol/water) is a common first step. The resulting fractions are then typically separated further using column chromatography with a stationary phase like silica gel and a mobile phase gradient of increasing polarity.
- Purification: Fractions showing promising activity or containing compounds of interest are further purified using techniques like preparative High-Performance Liquid Chromatography (HPLC) to isolate pure compounds.
- Structure Elucidation: The structure of the isolated pure compound is determined using a combination of spectroscopic methods. Mass Spectrometry (MS) provides the molecular weight and elemental composition. Nuclear Magnetic Resonance (NMR) spectroscopy (^1H , ^{13}C , and 2D-NMR) is used to determine the carbon-hydrogen framework and the connectivity of atoms. Infrared (IR) and Ultraviolet-Visible (UV-Vis) spectroscopy can provide information about functional groups and conjugation, respectively.

Chemical Structure and Relationship

The chemical structure of **4-Butoxybenzaldehyde** is characterized by a benzene ring substituted with an aldehyde group and a butoxy group at the para position. The relationship to the parent benzaldehyde structure is illustrated below.



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Caption: Structural relationship between Benzaldehyde and **4-Butoxybenzaldehyde**.

Conclusion

In conclusion, **4-Butoxybenzaldehyde** is a synthetic compound with no known natural origin. However, the study of naturally occurring benzaldehyde and its derivatives remains a promising area of research, with potential applications in flavor and fragrance, pharmaceuticals, and agriculture. The experimental protocols and workflows outlined in this guide provide a solid foundation for researchers and professionals in the field of natural product drug discovery and development to explore the vast chemical diversity of the natural world.

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